

# 2,3,5-Tribromothieno[3,2-b]thiophene molecular weight and formula

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## Compound of Interest

Compound Name: 2,3,5-Tribromothieno[3,2-b]thiophene

Cat. No.: B186773

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## In-Depth Technical Guide to 2,3,5-Tribromothieno[3,2-b]thiophene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **2,3,5-Tribromothieno[3,2-b]thiophene**, a halogenated heterocyclic compound of interest in materials science and organic synthesis.

## Core Molecular Data

The fundamental molecular and chemical properties of **2,3,5-Tribromothieno[3,2-b]thiophene** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C <sub>6</sub> HBr <sub>3</sub> S <sub>2</sub> <a href="#">[1]</a>
Molecular Weight	376.914 g/mol <a href="#">[1]</a>
Exact Mass	375.70493 u <a href="#">[1]</a>
CAS Number	25121-88-4 <a href="#">[1]</a>
Canonical SMILES	<chem>C1=C(SC2=C1SC(=C2Br)Br)Br</chem> <a href="#">[1]</a>
LogP	5.25030 <a href="#">[1]</a>
Hydrogen Bond Donor Count	0 <a href="#">[1]</a>
Hydrogen Bond Acceptor Count	2 <a href="#">[1]</a>
Heavy Atom Count	11 <a href="#">[1]</a>

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2,3,5-Tribromothieno[3,2-b]thiophene** is not readily available in the cited literature, a general approach can be inferred from the synthesis of similar polybrominated thienothiophenes. The primary method involves the direct bromination of the thieno[3,2-b]thiophene core.

General Protocol for Bromination of Thieno[3,2-b]thiophene Derivatives:

This protocol is adapted from the synthesis of related compounds, such as 2,3,5,6-Tetrabromothieno[3,2-b]thiophene, and should be optimized for the desired tribrominated product.

Materials:

- Thieno[3,2-b]thiophene
- Bromine
- Anhydrous Acetic Acid

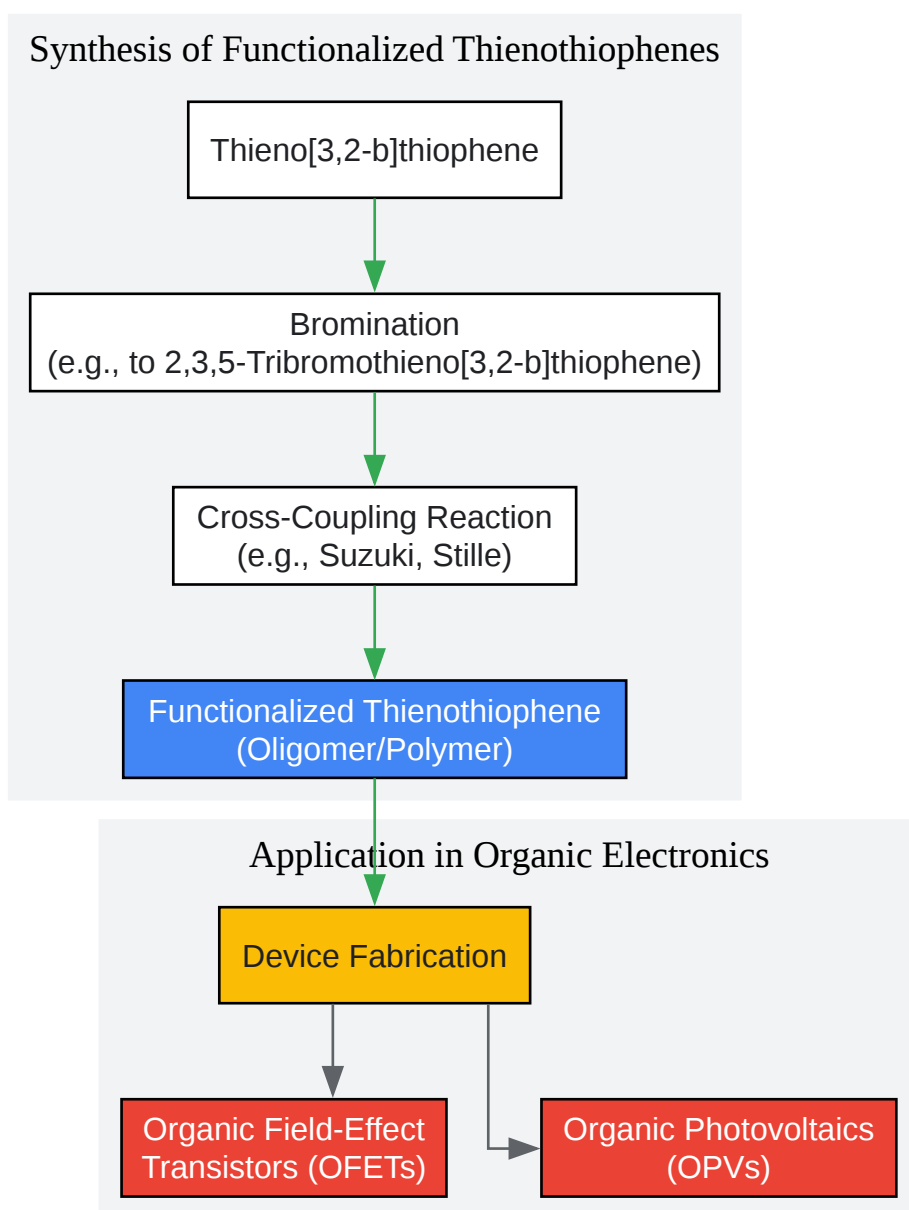
- Anhydrous Chloroform
- Sodium bisulfite solution
- Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Appropriate glassware and safety equipment

Procedure:

- Dissolve the starting material, thieno[3,2-b]thiophene, in a mixture of anhydrous acetic acid and chloroform in a round-bottom flask equipped with a dropping funnel and a magnetic stirrer.
- Cool the reaction mixture in an ice bath.
- Slowly add a stoichiometric amount of bromine (3 equivalents for the tribromo- derivative) dissolved in acetic acid to the cooled solution. The rate of addition should be controlled to manage the exothermic reaction.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitoring by TLC or GC-MS is recommended).
- Quench the reaction by carefully adding a saturated solution of sodium bisulfite to neutralize any unreacted bromine.
- Neutralize the acidic solution with a saturated solution of sodium bicarbonate.
- Extract the organic layer and wash it with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography to yield the desired **2,3,5-Tribromothieno[3,2-b]thiophene**.

## Application Pathway in Organic Electronics

Brominated thieno[3,2-b]thiophenes are valuable intermediates in the synthesis of advanced organic electronic materials. The bromine atoms serve as versatile handles for further functionalization through cross-coupling reactions, leading to the formation of conjugated polymers and small molecules for applications in organic field-effect transistors (OFETs) and organic photovoltaics (OPVs).



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Caption: Synthetic pathway from thieno[3,2-b]thiophene to functional materials for organic electronics.

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## References

- 1. 2,3,5-Tribromothieno[3,2-b]thiophene | lookchem [lookchem.com]
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